

# 2-Hydroxymethylene ethisterone as a danazol metabolite

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hydroxymethylene ethisterone

Cat. No.: B13803411

[Get Quote](#)

An In-depth Technical Guide on **2-Hydroxymethylene Ethisterone** as a Danazol Metabolite  
For Researchers, Scientists, and Drug Development Professionals

## Abstract

Danazol, a synthetic steroid derived from ethisterone, is utilized in the treatment of various medical conditions, most notably endometriosis and hereditary angioedema. Its clinical efficacy is governed by a complex pharmacological profile that includes the modulation of multiple endocrine pathways. The biotransformation of danazol is extensive, primarily occurring in the liver, leading to a variety of metabolites that contribute to its overall activity and clearance. Among these are ethisterone and its hydroxylated derivatives. This technical guide focuses on **2-hydroxymethylene ethisterone** and its closely related isomers, which are key products of danazol's metabolic pathway. We will provide a detailed overview of the metabolic transformation, analytical methodologies for detection and quantification, and the biological activities associated with these metabolites, supported by experimental data and protocols.

## Introduction to Danazol Metabolism

Danazol (17 $\alpha$ -pregna-2,4-dien-20-yno[2,3-d]-isoxazol-17 $\beta$ -ol) is well-absorbed orally and undergoes rapid and extensive hepatic metabolism, primarily mediated by cytochrome P450 enzymes such as CYP3A4.<sup>[1]</sup> The biotransformation involves the opening of the isoxazole ring, leading to the formation of its two principal and most studied metabolites: ethisterone (17 $\alpha$ -ethynyltestosterone) and 2-hydroxymethyl ethisterone.<sup>[2]</sup>

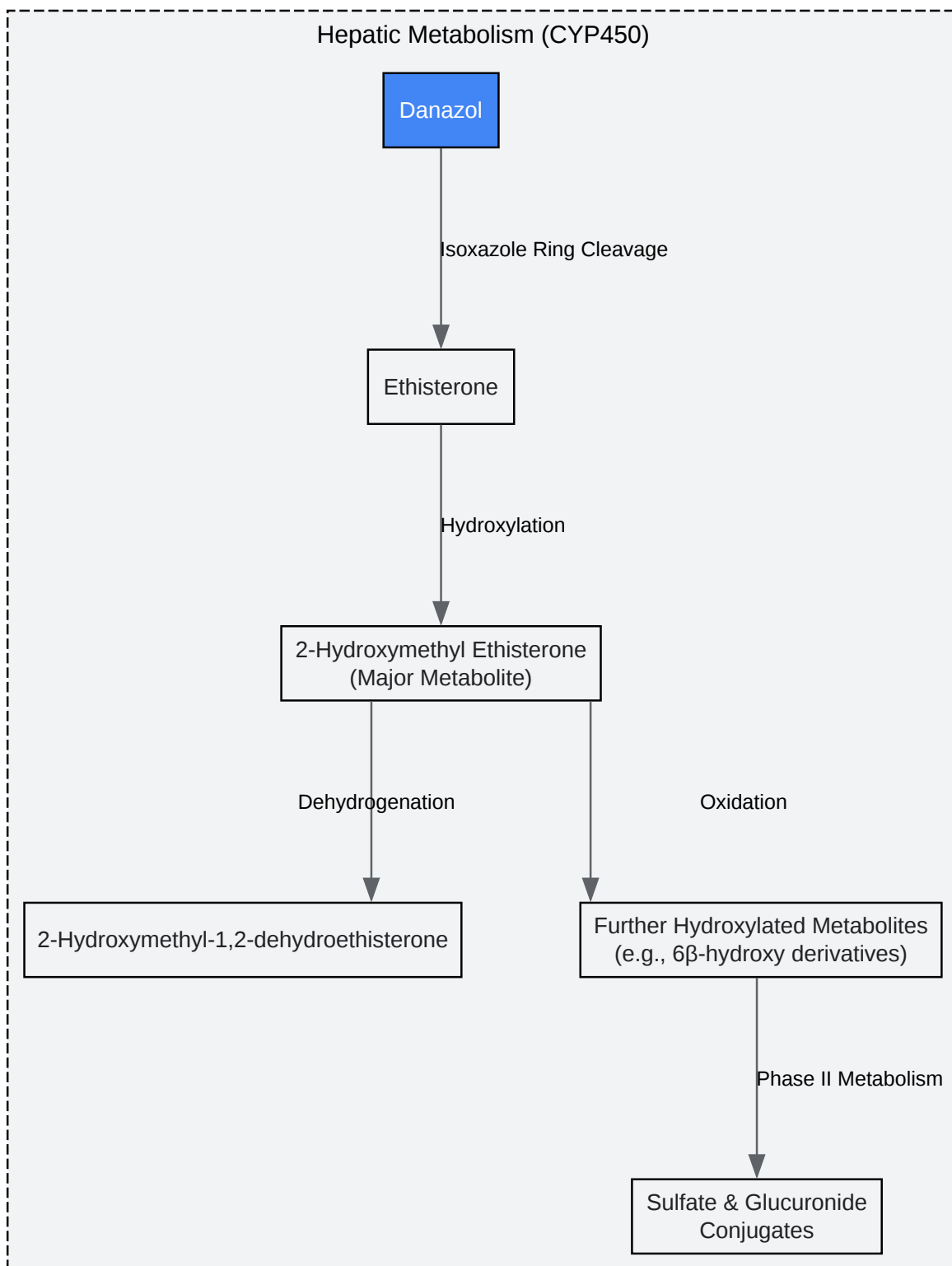
It is critical to distinguish between two closely named compounds:

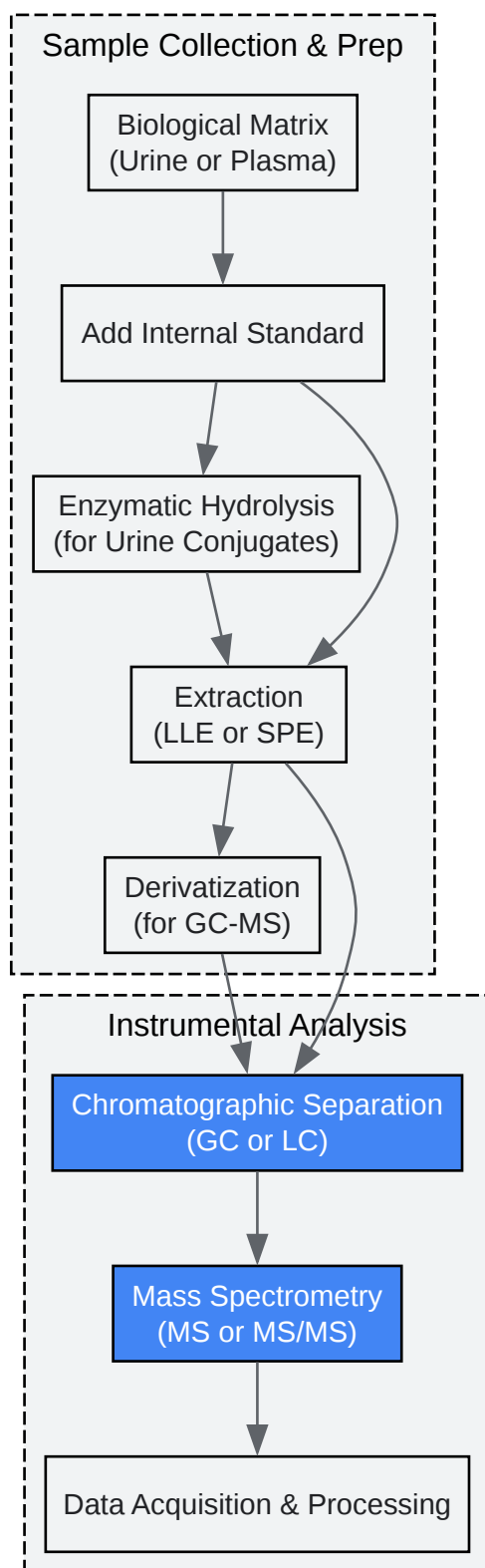
- **2-hydroxymethylene ethisterone:** (17 $\alpha$ )-17-Hydroxy-2-(hydroxymethylene)-pregn-4-en-20-yn-3-one.
- **2-hydroxymethyl ethisterone:** Often specified as 2 $\alpha$ -hydroxymethyl ethisterone, this is a more commonly cited major metabolite in scientific literature.[\[3\]](#)

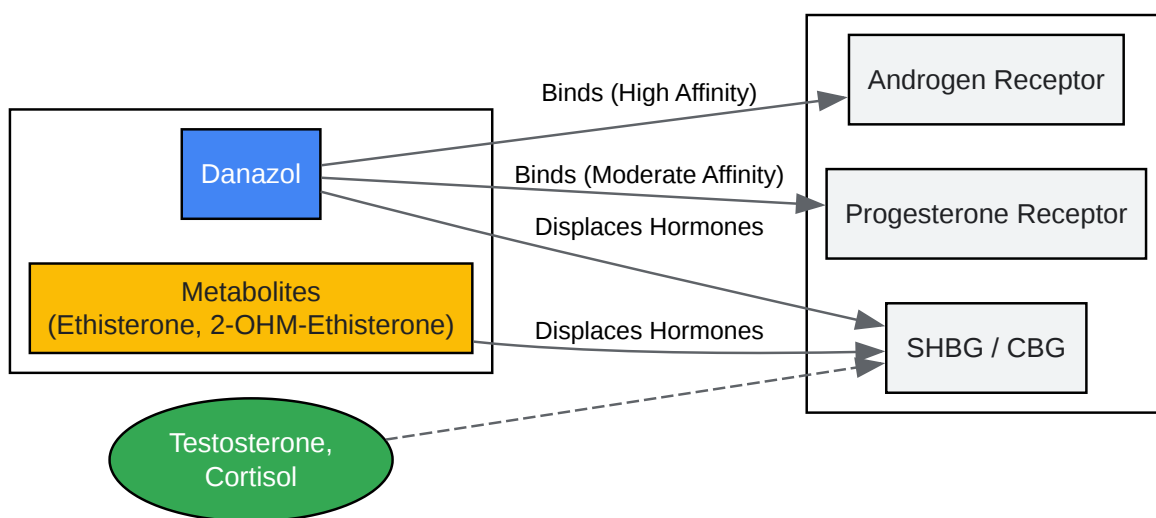
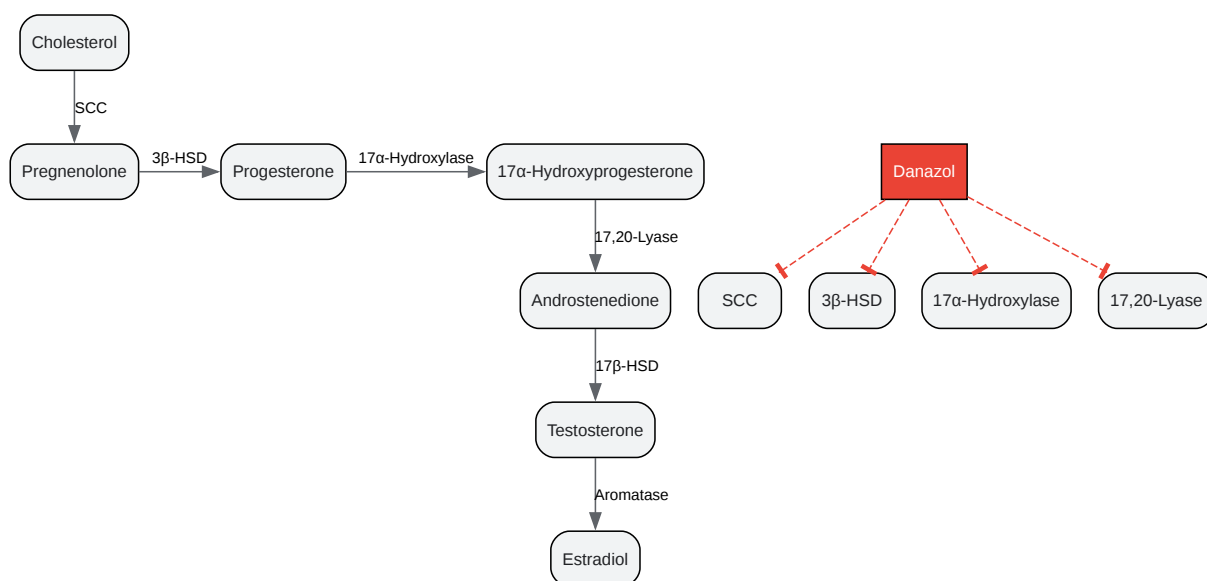
While this guide addresses the user-specified "**2-hydroxymethylene ethisterone**," much of the existing research has focused on "2-hydroxymethyl ethisterone." Further research has identified a broader spectrum of metabolites, including additional mono- and di-hydroxylated derivatives and their sulfate conjugates, indicating a complex metabolic fate.[\[4\]](#)

## Metabolic Pathway of Danazol

The primary metabolic cascade begins with the cleavage of the isoxazole moiety of danazol to yield ethisterone. Subsequently, ethisterone undergoes hydroxylation to form 2-hydroxymethyl ethisterone. This metabolite can exist in two stereoisomeric forms.[\[3\]](#) Further oxidative metabolism leads to a variety of other hydroxylated products.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Danazol - Wikipedia [en.wikipedia.org]
- 2. Danazol - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Gas chromatography/mass spectrometry characterization of urinary metabolites of danazol after oral administration in human - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Hydroxymethylene ethisterone as a danazol metabolite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13803411#2-hydroxymethylene-ethisterone-as-a-danazol-metabolite]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)